



Btk-IN-23 Protocol for Assessing Cytokine Release

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Introduction

Bruton's tyrosine kinase (BTK) is a critical signaling molecule in various immune cells, playing a key role in B-cell development, differentiation, and activation.[1][2] It is also involved in the signaling pathways of other immune cells such as macrophages, mast cells, and neutrophils.[3] [4] Dysregulation of BTK signaling has been implicated in B-cell malignancies and autoimmune diseases.[5][6] BTK inhibitors are a class of therapeutic agents that target BTK, thereby modulating immune responses.[7] A crucial aspect of preclinical assessment for immunomodulatory drugs, including BTK inhibitors, is the evaluation of their potential to induce or suppress cytokine release, which can lead to Cytokine Release Syndrome (CRS) in vivo.[8] [9] This document provides a detailed protocol for assessing the effect of a novel BTK inhibitor, designated here as **Btk-IN-23**, on cytokine release from human peripheral blood mononuclear cells (PBMCs).

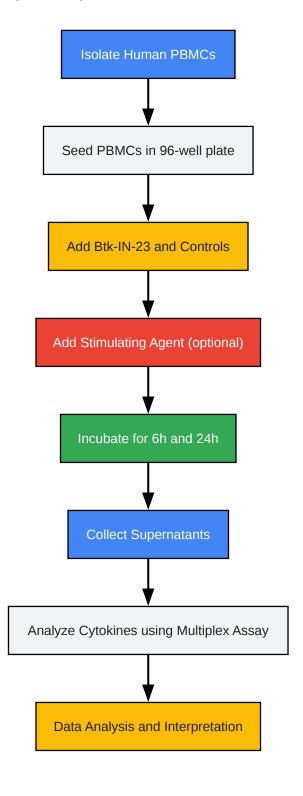
Signaling Pathways Involving BTK

BTK is a key component of the B-cell receptor (BCR) signaling pathway.[1][5] Upon antigen binding to the BCR, a signaling cascade is initiated, leading to the activation of BTK.[1] Activated BTK then phosphorylates downstream targets, including phospholipase C gamma 2 (PLCy2), which ultimately results in the activation of transcription factors like NF-kB and NFAT.



[10] These transcription factors drive the expression of genes involved in B-cell proliferation, survival, and cytokine production.[10] BTK is also involved in signaling downstream of other receptors, including Toll-like receptors (TLRs), Fc receptors (FcRs), and chemokine receptors, highlighting its broad role in the immune system.[10][11]

Diagram of the BTK Signaling Pathway





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